

In Vitro Activity of Tigolaner on Insect and Acarine Neurons: A Technical Guide

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Compound of Interest

Compound Name: Tigolaner

Cat. No.: B611375

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Introduction

Tigolaner is a novel ectoparasiticide belonging to the bispirazole chemical class. It exhibits potent insecticidal and acaricidal activity by targeting the nervous systems of these arthropods. This technical guide provides a comprehensive overview of the in vitro activity of **Tigolaner** on insect and acarine neurons, summarizing its mechanism of action, target sites, and the experimental approaches used for its characterization. While specific quantitative data such as IC50 and EC50 values remain proprietary and are not publicly available in the reviewed literature, this guide synthesizes the current understanding of **Tigolaner**'s neuronal effects based on available scientific publications and regulatory documents.

Mechanism of Action

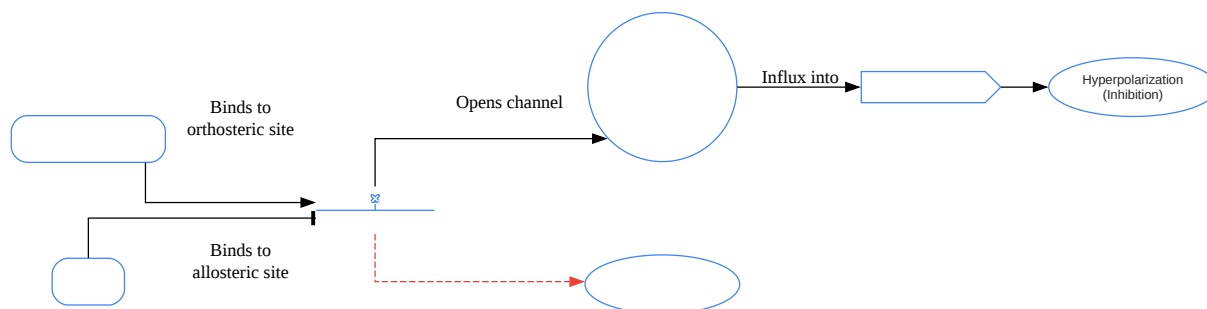
Tigolaner acts as a potent antagonist and allosteric modulator of invertebrate γ -aminobutyric acid (GABA)-gated chloride channels (GABA-Cl_s) and, to a lesser extent, glutamate-gated chloride channels (GluCl_s).^{[1][2][3]} These channels are critical for inhibitory neurotransmission in insects and acarines. By blocking the normal function of these channels, **Tigolaner** disrupts the central nervous system, leading to hyperexcitation, paralysis, and ultimately the death of the parasite.^[4]

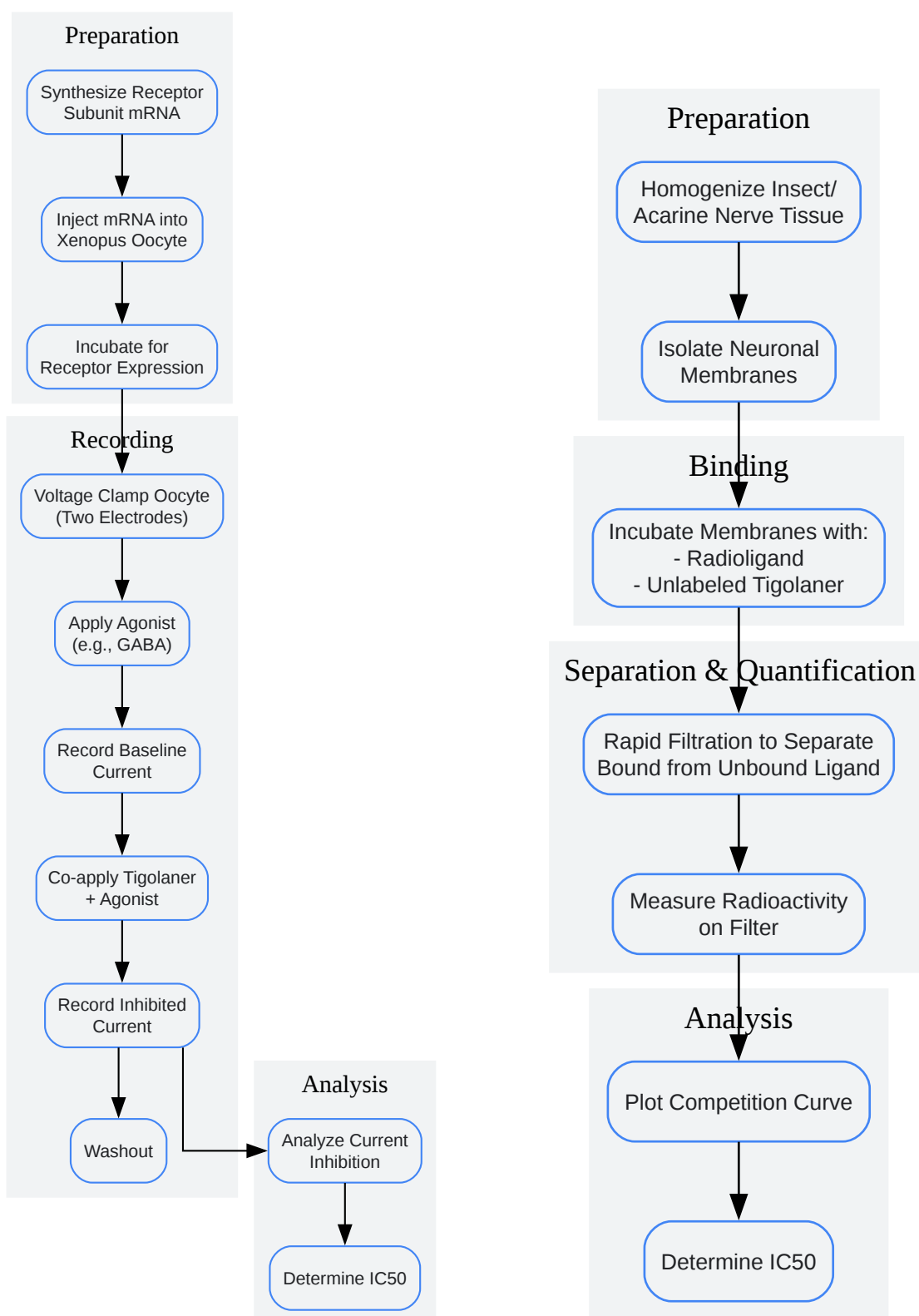
A key characteristic of **Tigolaner** is its high selectivity for insect and acarine GABA receptors over their mammalian counterparts.^{[5][6][7][8]} This selective potency contributes to its

favorable safety profile in mammals. The discovery of **Tigolaner** was the result of high-throughput in vitro screening campaigns targeting GABA-CIs.[9] Notably, it has been identified as an allosteric modulator with a binding site distinct from that of fipronil, another phenylpyrazole insecticide that also targets GABA receptors.[9]

Signaling Pathway of Tigolaner Action

The primary target of **Tigolaner** is the GABA-gated chloride channel, a ligand-gated ion channel. The following diagram illustrates the inhibitory signaling pathway disrupted by **Tigolaner**.





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